

S-14506 reconstitution and storage instructions

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Compound of Interest

Compound Name: S-14506

Cat. No.: B148235

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Application Notes and Protocols: S-14506

For Researchers, Scientists, and Drug Development Professionals

Product Information

Product Name: **S-14506** (also available as **S-14506** Hydrochloride)

IUPAC Name: 4-Fluoro-N-{2-[4-(7-methoxynaphthalen-1-yl)piperazin-1-yl]ethyl}benzamide

CAS Number: 135722-25-7

Molecular Formula: C₂₄H₂₆FN₃O₂

Molecular Weight: 407.49 g/mol

Description: **S-14506** is a potent and selective 5-HT_{1A} receptor full agonist.^{[1][2]} It also exhibits dopamine D₂ receptor antagonist properties.^[2] This compound is under investigation for its potential anxiolytic effects.^[2] **S-14506** is typically supplied as a solid.

Storage and Stability

Proper storage of **S-14506** is critical to maintain its integrity and activity for research applications. The following storage conditions are recommended based on available data.

Table 1: Recommended Storage Conditions and Stability

Form	Storage Temperature	Stability	Notes
Solid (as received)	-20°C	≥ 4 years	Protect from light and moisture.
Stock Solution in DMSO	-20°C or -80°C	Undetermined	Aliquot to avoid repeated freeze-thaw cycles. Recommended for short to medium-term storage.
Aqueous Solutions	Not Recommended	Unstable	Avoid long-term storage of aqueous dilutions. Prepare fresh for each experiment.

Reconstitution and Solution Preparation

The solubility of **S-14506** can vary depending on the salt form (free base vs. hydrochloride) and the solvent. The hydrochloride salt generally offers improved solubility in aqueous solutions.^[3]

Table 2: Solubility Data for **S-14506** Hydrochloride

Solvent	Solubility	Concentration (approx.)	Notes
DMSO	Up to 200 mg/mL	~450 mM	Sonication may be required to achieve maximum solubility. [4]
Ethanol	< 1 mg/mL to 10 mM	< 2.45 mM to 10 mM	Sources vary; considered slightly soluble to insoluble. [1] [4]
Aqueous Buffers (e.g., PBS)	Sparingly soluble	Not well characterized	Direct dissolution in aqueous buffers is not recommended for high concentrations.

Protocol for Preparing a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **S-14506** hydrochloride in DMSO.

Materials:

- **S-14506** hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Pre-weigh:** Accurately weigh the desired amount of **S-14506** hydrochloride powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 44.4 g of **S-14506** HCl (Molecular Weight: 443.95 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **S-14506** hydrochloride powder.
- **Dissolution:** Vortex the mixture thoroughly for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes.^[4]
- **Aliquoting:** Once the solution is clear and all solid has dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This will minimize contamination and degradation from repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C or -80°C.

Protocol for Preparing Working Solutions

For most in vitro assays, the high-concentration DMSO stock solution will need to be further diluted in an appropriate aqueous buffer or cell culture medium.

Important Considerations:

- The final concentration of DMSO in the assay should be kept to a minimum (typically <0.5%) to avoid solvent-induced artifacts.
- Due to the poor aqueous solubility of **S-14506**, it is crucial to ensure that the compound does not precipitate upon dilution. Perform a serial dilution to prepare the final working concentration.

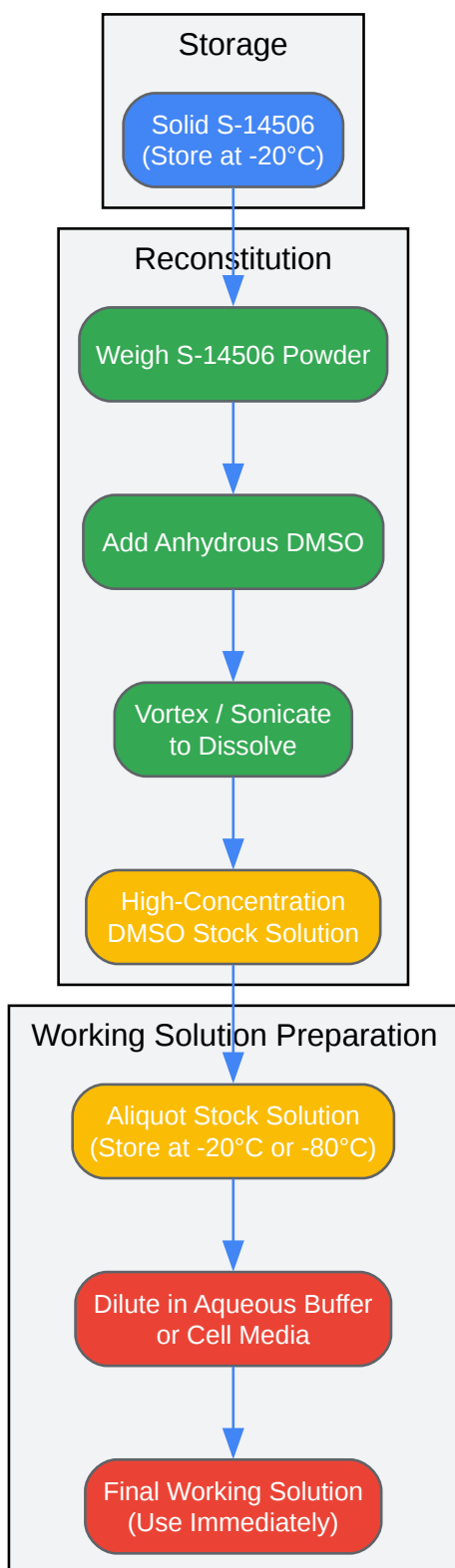
Procedure:

- **Intermediate Dilution (Optional but Recommended):** Prepare an intermediate dilution of the DMSO stock solution in the desired aqueous buffer or medium.
- **Final Dilution:** Add the appropriate volume of the intermediate dilution or the stock solution to the final assay volume to achieve the desired working concentration.

- **Mixing:** Mix gently but thoroughly by pipetting or inverting the tube.
- **Use Immediately:** It is recommended to use the freshly prepared aqueous working solutions immediately. Do not store aqueous solutions for extended periods.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the reconstitution and preparation of working solutions of **S-14506**.



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Caption: Workflow for **S-14506** Reconstitution and Dilution.

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References

- 1. S 14506 hydrochloride | CAS:286369-38-8 | Highly potent 5-HT1A agonist; displays unique binding mechanism | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. S-14506 | 5-HT Receptor | 135722-25-7 | Invivochem [invivochem.com]
- 3. CAS 135721-98-1: 4-FLUORO-N-[2-[4-(7-METHOXY-1-NAPHTHALENY... [cymitquimica.com]
- 4. targetmol.cn [targetmol.cn]
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